

Basic Identifiers and Handling Guidelines

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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The table below summarizes the available data for **4-Methylundecane**.

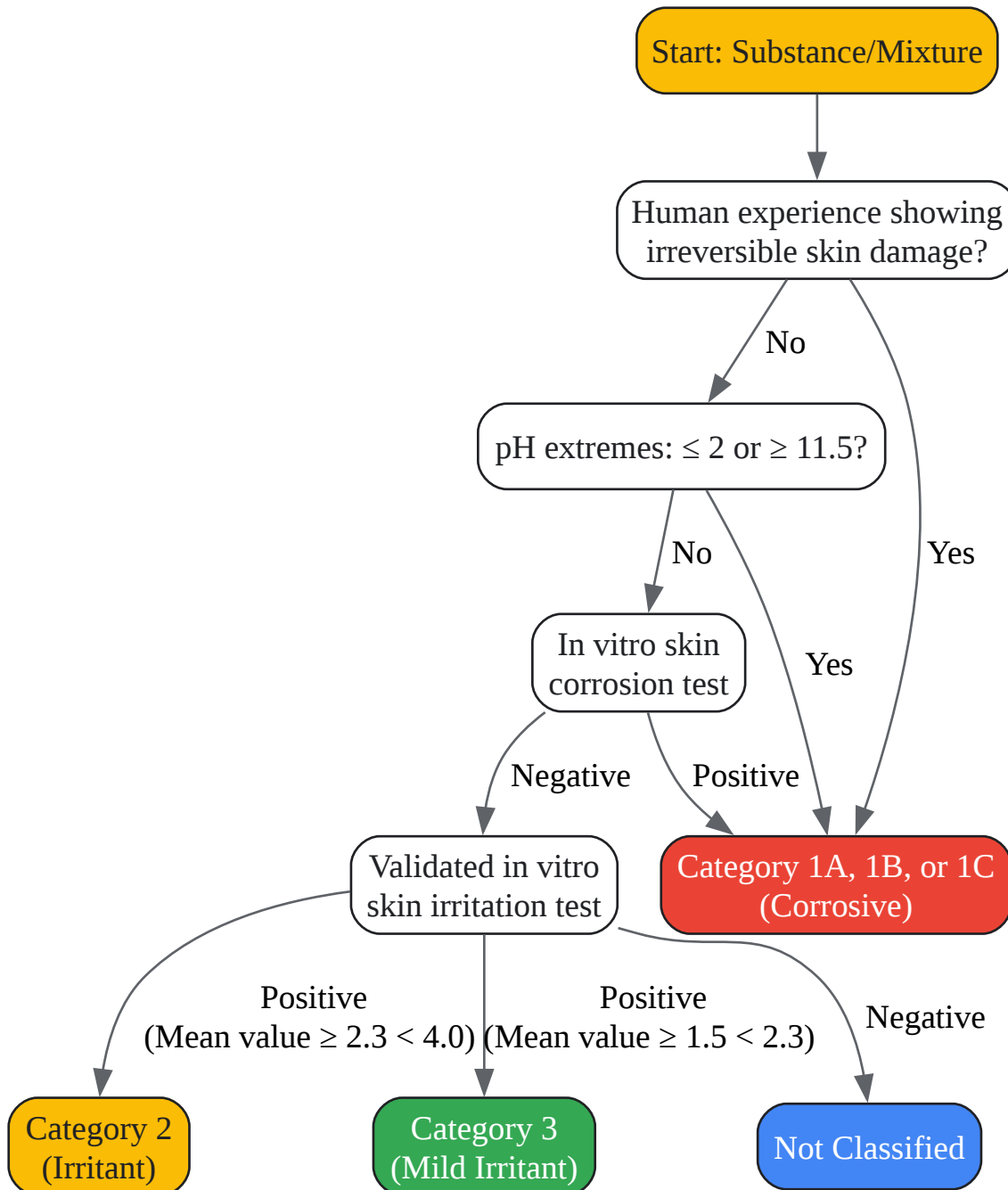
Property	Details
CAS Number	2980-69-0 [1] [2] [3]
Molecular Formula	C ₁₂ H ₂₆ [1] [2] [3]
Molecular Weight	170.33 g/mol [1] [2] [3]
Appearance	Information not available in search results
Specific Hazards	No specific GHS hazard classification found [2]

Based on general laboratory safety practices for chemical substances, the following handling precautions are recommended [1]:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, which may include **safety goggles, gloves, and a lab coat**.
- **Ventilation:** Work in a **well-ventilated area**. Use a fume hood to minimize inhalation of vapors or exposure to gases.
- **Containment:** Handle with care to prevent spills, splashes, or the generation of fumes. Use spill trays or containment measures during transfer.
- **Hygiene:** Wash hands thoroughly after handling. Avoid contact with eyes, skin, and clothing. Do not eat or drink in areas where the chemical is handled [1].

Understanding Skin Corrosion and Irritation Tests

Since a specific hazard classification for **4-Methylundecane** was not found, it is useful to understand how such classifications are determined for other chemicals. The following diagram illustrates the standard workflow for assessing skin corrosion and irritation, as outlined in OECD and GHS guidelines [4] [5].



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A key factor in this assessment is a substance's pH. The Globally Harmonized System (GHS) states that substances with **pH extremes of ≤ 2 or ≥ 11.5** are presumed to have skin corrosion or irritation properties, unless other assessment criteria prove otherwise [5]. Research on other acids shows that both **pH and concentration** are critical factors in determining skin irritancy, with higher concentrations (e.g., 1 M) of many acids being classified as irritants, even at very low pH levels [4].

Experimental Protocol for Skin Irritation Assessment

For research purposes, here is a detailed methodology for evaluating skin irritation *in vitro*, based on OECD Test Guideline 439 [4]. This is the type of study that would generate data for an SDS.

- **Test System:** A 3D-reconstructed human epidermis model (e.g., KeraSkin).
- **Test Substance Application:** The substance is applied directly to the surface of the tissue model.
- **Exposure and Incubation:** The treated tissues are incubated for a defined period (e.g., 60 minutes) at room temperature.
- **Post-Treatment Washing:** After exposure, the test substance is thoroughly washed from the tissues with a saline solution.
- **Cell Viability Assessment:** Tissue viability is measured using an MTT assay. This assay quantifies the reduction of yellow MTT to purple formazan by living cells, which serves as a marker for metabolic activity.
- **Interpretation of Results:** According to the guideline, a substance is classified as an irritant if it reduces tissue viability to **below 50%** of the negative control. A non-irritant result is indicated by viability **above 50%** [4].

How to Proceed Further

I hope this structured technical information provides a solid foundation for your work. To obtain a complete SDS, you may consider these steps:

- **Contact Suppliers Directly:** Reach out to fine chemical suppliers like **AquigenBio** or **Pharmaffiliates** (cited in the search results) as they are the most likely sources for a formal SDS [1] [3].
- **Consult Regulatory Databases:** Check official chemical databases such as those provided by the **EPA** or **ECHA** for any registered information [2].

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References

1. 4-Methylundecane | CAS No: 2980-69-0 [aquigenbio.com]
2. 4-methyl undecane, 2980-69-0 [thegoodscentscopy.com]
3. CAS No : 2980-69-0 | Product Name : 4-Methylundecane [pharmaffiliates.com]
4. Evaluation of Skin of Acids Commonly Used in Cleaners in... Irritation [pmc.ncbi.nlm.nih.gov]
5. GHS Classification Criteria for Skin Corrosion and Irritation [chemsafetypro.com]

To cite this document: Smolecule. [Basic Identifiers and Handling Guidelines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b562483#4-methylundecane-safety-data-sheet-msds>]

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